

(Rac)-H-Thr-OMe Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (Rac)-H-Thr-OMe hydrochloride

Cat. No.: B554946

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(Rac)-H-Thr-OMe hydrochloride** (racemic threonine methyl ester hydrochloride). The information is compiled for professionals in research and drug development who may handle this compound. This document outlines its chemical and physical properties, safety hazards, handling procedures, and emergency protocols.

Chemical and Physical Properties

(Rac)-H-Thr-OMe hydrochloride is a racemic mixture of the methyl ester of the essential amino acid threonine, in its hydrochloride salt form. It is often used in chemical synthesis and various research applications.

Property	Value	Source(s)
Molecular Formula	$C_5H_{12}ClNO_3$	[1]
Molecular Weight	169.61 g/mol	[1] [2] [3]
CAS Number	2170123-34-7	[1]
Appearance	White to off-white crystalline powder or solid	[2]
Melting Point	64 °C / 147.2 °F	[2]
Purity	≥95%	[1]
Topological Polar Surface Area (TPSA)	72.55 Å ²	[1]
logP	-0.7107	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]

Hazard Identification and Toxicology

While specific quantitative toxicological data such as LD50 or LC50 values for **(Rac)-H-Thr-OMe hydrochloride** are not readily available in published literature, the compound is associated with certain hazards as per the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[4\]](#)[\[5\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[4]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[4]
- Eye Contact: May cause eye irritation.[4]
- Ingestion: May be harmful if swallowed.[4]

Long-term exposure to high concentrations of dust may lead to changes in lung function.[4] It is important to note that this product itself and its degradation products are not classified as toxic. [4]

Safety and Handling Protocols

Adherence to proper safety and handling protocols is crucial to minimize risk when working with **(Rac)-H-Thr-OMe hydrochloride**.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is necessary before handling this compound.

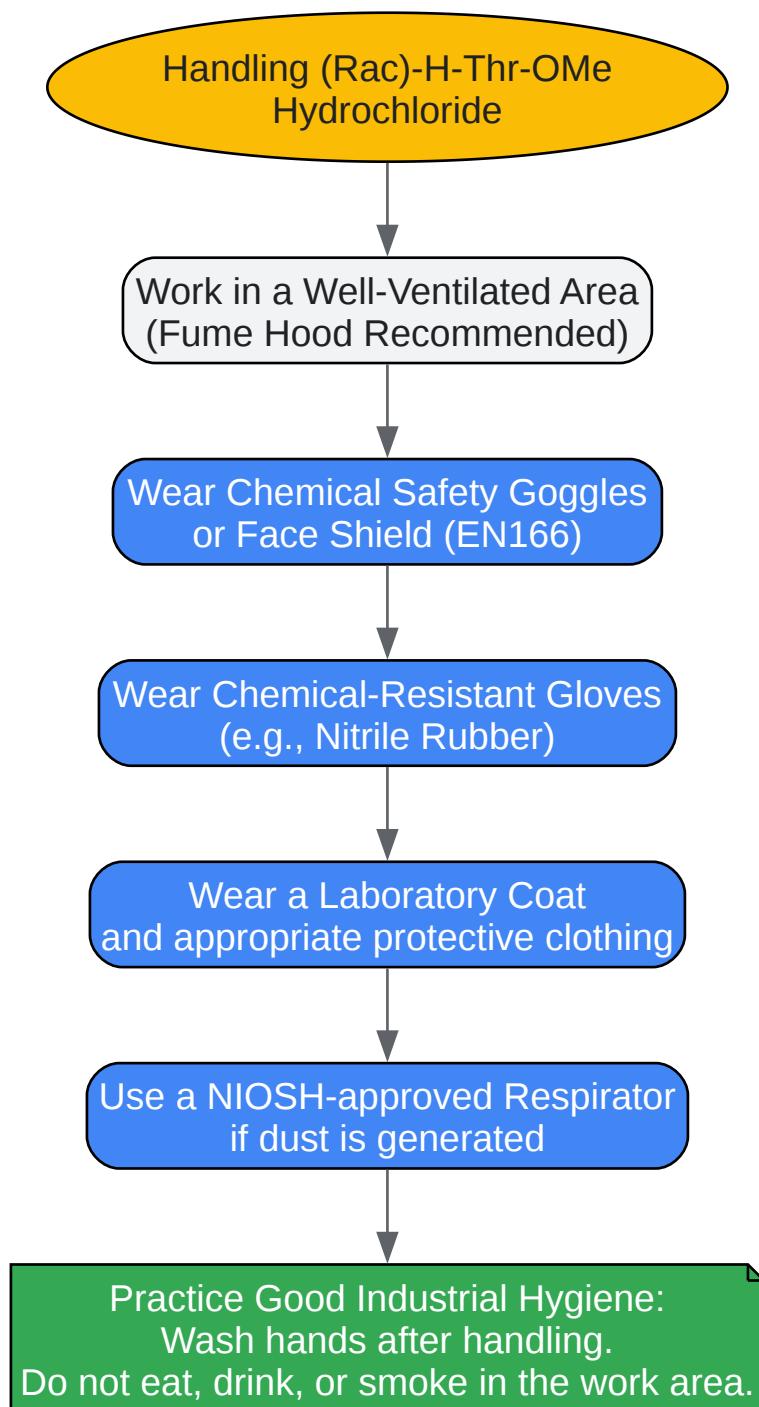
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Figure 1. Recommended Personal Protective Equipment (PPE) Workflow.

Storage and Stability

Proper storage is essential to maintain the integrity of the compound and prevent hazardous situations.

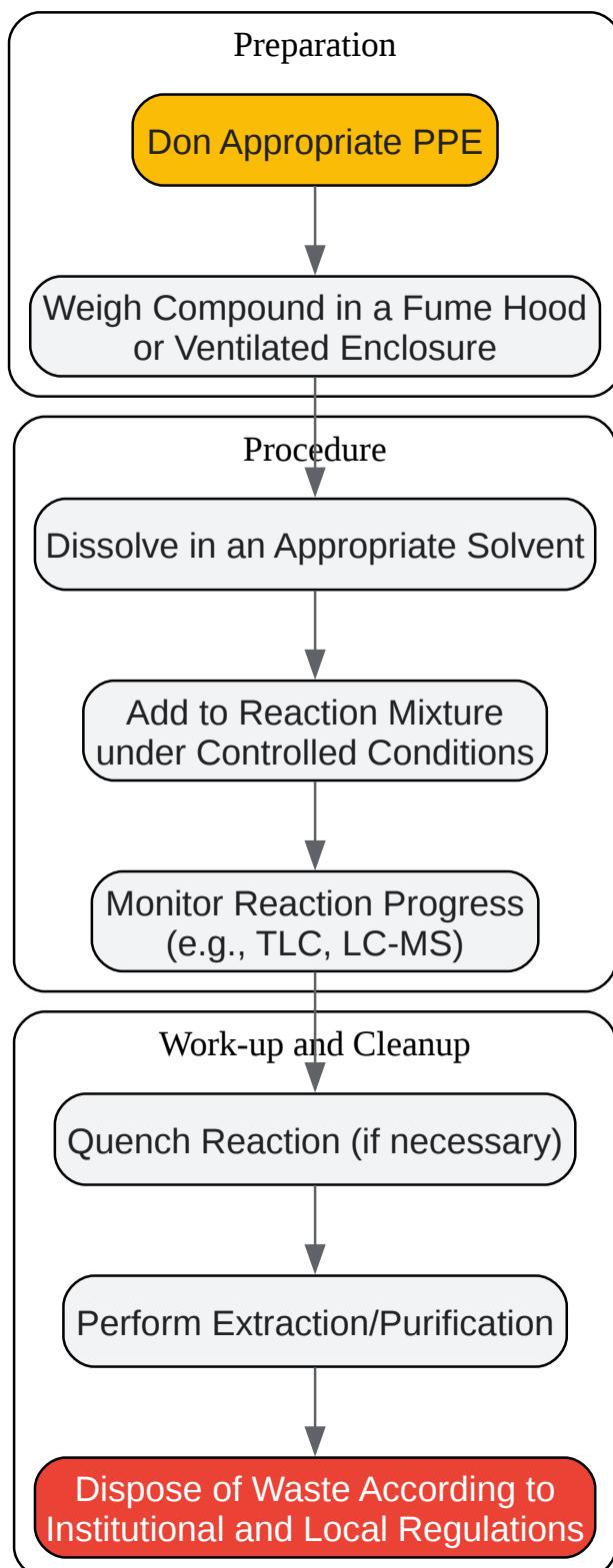
- Storage Temperature: Keep refrigerated at 4°C for long-term storage.[1] Some suppliers recommend storage at 0-8°C.
- Conditions to Avoid: Keep away from heat, sources of ignition, and incompatible materials.[4] Avoid the formation of dust.[2]
- Incompatible Materials: Strong oxidizing agents.[2][4]
- Stability: The compound is stable under recommended storage conditions.[2][4]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[2][4]

Experimental Protocols

While specific experimental protocols will vary based on the application, a general workflow for using **(Rac)-H-Thr-OMe hydrochloride** in a common application like peptide synthesis is provided below. This protocol is based on standard laboratory procedures for similar amino acid derivatives.

General Laboratory Use Workflow

The following diagram illustrates a typical workflow for handling and using the compound in a laboratory setting.



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Figure 2. General Laboratory Workflow for (Rac)-H-Thr-OMe Hydrochloride.

Example Protocol: Use in Peptide Coupling

This is a generalized protocol for peptide bond formation and should be adapted and optimized for specific substrates and scales.

- Preparation: In a round-bottom flask, dissolve **(Rac)-H-Thr-OMe hydrochloride** and an N-protected amino acid in a suitable dry solvent (e.g., Dichloromethane or Dimethylformamide).
- Neutralization: Add a non-nucleophilic base, such as triethylamine (Et_3N) or diisopropylethylamine (DIPEA), to neutralize the hydrochloride and free the amine for reaction.
- Coupling Agent Addition: Add a coupling agent (e.g., DCC/HOBt, HATU) to the reaction mixture.
- Reaction: Allow the reaction to stir at room temperature for a specified time, monitoring its completion by a suitable analytical technique.
- Work-up: Upon completion, filter off any solid byproducts (e.g., DCU if DCC is used). The filtrate is then typically washed with dilute acid, dilute base, and brine to remove unreacted starting materials and byproducts.
- Purification: The crude product is dried over an anhydrous salt (e.g., Na_2SO_4), the solvent is evaporated, and the residue is purified, typically by column chromatography.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

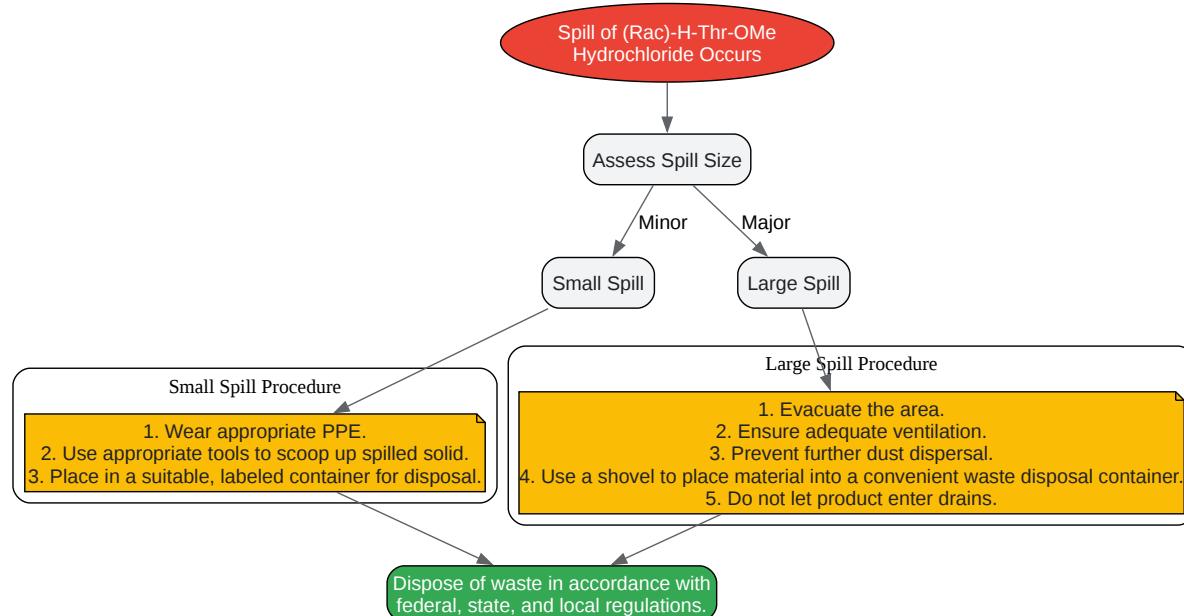
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[4]

Spill and Leak Response

The appropriate response to a spill depends on its size.



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Figure 3. Decision-Making Flowchart for Spill Response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Emits toxic fumes under fire conditions (carbon oxides, nitrogen oxides, hydrogen chloride gas).[2][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

This guide is intended for informational purposes and should be supplemented with institutional safety protocols and a thorough review of the most current Safety Data Sheet (SDS) for **(Rac)-H-Thr-OMe hydrochloride**. Always perform a risk assessment before starting any new experimental procedure.

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